

Thermal conductivity and viscosity of Diphyl at different temperatures

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Compound of Interest

Compound Name: *Diphyl*

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A Technical Guide to the Thermophysical Properties of Diphyl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the thermal conductivity and viscosity of **Diphyl**, a widely used heat transfer fluid. **Diphyl** is the trade name for a eutectic mixture of diphenyl ether (73.5%) and biphenyl (26.5%).^{[1][2][3]} It is also marketed under other names such as Dowtherm A and Therminol VP-1.^{[3][4]} Renowned for its exceptional thermal stability at high temperatures, **Diphyl** is extensively utilized in industrial applications, including chemical processing and the plastics industry, for both liquid and vapor phase heating.^{[5][6]} This document details its key thermophysical properties at various temperatures, outlines the experimental methods for their determination, and presents logical workflows for these procedures.

Data Presentation: Thermophysical Properties

The following tables summarize the temperature-dependent thermal conductivity and viscosity of **Diphyl**'s liquid phase, crucial for heat transfer calculations and system design.

Thermal Conductivity

The thermal conductivity of **Diphyl**, a measure of its ability to conduct heat, decreases as temperature increases.^[7]

| Temperature (°C) | Thermal Conductivity (W/m·K) |
|------------------|------------------------------|
| 15 | 0.1395 |
| 65 | 0.1315 |
| 105 | 0.1251 |
| 155 | 0.1171 |
| 205 | 0.1091 |
| 255 | 0.1011 |
| 305 | 0.0931 |
| 355 | 0.0851 |
| 405 | 0.0771 |

(Data sourced from Dowtherm A Technical Data Sheet)[\[8\]](#)

Dynamic Viscosity

The viscosity of **Diphyl**, representing its resistance to flow, significantly decreases with a rise in temperature, which is a characteristic behavior of liquids.[\[7\]](#) This low viscosity across its operating range minimizes pumping difficulties and enhances heat transfer efficiency.[\[9\]](#)

| Temperature (°C) | Dynamic Viscosity (mPa·s or cP) |
|------------------|---------------------------------|
| 15 | 5.00 |
| 65 | 1.58 |
| 105 | 0.91 |
| 155 | 0.56 |
| 205 | 0.38 |
| 255 | 0.27 |
| 305 | 0.20 |
| 355 | 0.16 |
| 405 | 0.12 |

(Data sourced from Dowtherm A Technical Data Sheet)[\[8\]](#)

Experimental Protocols

The accurate measurement of thermophysical properties is paramount for the reliable design and operation of thermal systems. The data presented in this guide are determined by established experimental techniques.

Measurement of Thermal Conductivity

The transient hot-wire method is a prevalent and accurate technique for measuring the thermal conductivity of liquids and nanofluids.[\[1\]](#)

- Principle: This method involves immersing a thin platinum or tantalum wire into the liquid sample. The wire serves as both a line heat source and a temperature sensor.
- Procedure:
 - A constant electric current is passed through the wire, causing a uniform and constant heat flux.

- This heat dissipates into the surrounding fluid, causing the wire's temperature to rise.
- The rate of this temperature increase is precisely measured over a short period (typically a few seconds).
- The thermal conductivity of the fluid is then calculated from the temperature rise of the wire as a function of time. The change in temperature is logarithmically proportional to time, and the thermal conductivity can be derived from the slope of the line in a plot of temperature versus the logarithm of time.
- Instrumentation: A common instrument used for this measurement is a KD2 Pro Thermal Properties Analyzer.[\[1\]](#)

Measurement of Viscosity

The viscosity of **Diphyl** can be determined using several methods, including rotational viscometers and rolling ball viscometers.[\[10\]](#)

- Rotational Viscometer (e.g., Stabinger Viscometer):
 - Principle: This method measures the torque required to rotate an object (like a spindle or cylinder) in the fluid at a constant speed.
 - Procedure: A sample of the fluid is placed in a thermostatically controlled cell. A rotor inside a tube is levitated by centrifugal and hydrodynamic forces and is driven by a rotating magnetic field. The rotational speed of the rotor is measured, and the viscosity is determined based on the relationship between the applied shear stress (from the magnetic field) and the resulting shear rate (rotor speed).
- Rolling Ball Viscometer:
 - Principle: This technique measures the time it takes for a ball to fall or roll through a calibrated, inclined tube filled with the sample fluid.
 - Procedure: The fluid is placed in a calibrated tube maintained at a constant temperature. A sphere of known density and diameter is allowed to roll down a specific length of the tube at a fixed angle. The time taken for the ball to travel this distance is measured. The

viscosity of the fluid is then calculated using a formula that correlates the rolling time with the fluid's viscosity.

Mandatory Visualization

The following diagrams illustrate the logical workflows of the experimental protocols described above.

Caption: Workflow for determining thermal conductivity.

Caption: Workflow for determining viscosity.

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